

Physicochemical Properties of Aluminum Nitrate Nonahydrate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum nitrate

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This technical guide provides a comprehensive overview of the core physicochemical properties of **aluminum nitrate** nonahydrate ($\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$). The information presented herein is intended to support research, scientific, and drug development applications by offering detailed data, experimental methodologies, and visual representations of key chemical processes.

Core Physicochemical Data

Aluminum nitrate nonahydrate is a white, crystalline solid that is highly soluble in water.^[1] It is a strong oxidizing agent with a range of applications, including in catalysis, as a nitrating agent, and in the production of alumina.^{[1][2]} The quantitative physicochemical properties of **aluminum nitrate** nonahydrate are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	$\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$	[2][3]
Molecular Weight	375.13 g/mol	[3][4]
Appearance	White, hygroscopic crystals or crystalline powder	[2][3]
Melting Point	72.8 - 73.9 °C	[2][3][5]
Boiling Point	135 - 150 °C (decomposes)	[2][3][6][7]
Decomposition Temperature	150 - 200 °C	[8]
Density	1.72 g/cm ³	[2][7][9]
Bulk Density	880 kg/m ³	[10]
Solubility in Water	67.3 g/100 mL	[2][7]
73.9 g/100 mL at 20 °C	[7]	
63.7 g/100 mL at 25 °C		
419 g/L at 20 °C	[8]	
Solubility in Other Solvents	Soluble in acetone and alcohols	[1][11]
Methanol: 14.45 g/100 mL	[2][7]	
Ethanol: 8.63 g/100 mL	[2][7]	
pH of Aqueous Solution	2.0 - 4.0 (50 g/L at 20 °C)	[10][12]
2.5 - 3.5 (50 g/L at 25 °C)	[3][9][13]	

Thermal Decomposition Pathway

Upon heating, **aluminum nitrate** nonahydrate undergoes a multi-step decomposition process. Initially, the hydrated water is evolved, followed by the decomposition of the nitrate salt to form aluminum oxide, nitrogen dioxide, and oxygen.[14][15] This process is critical for applications involving the synthesis of alumina and other aluminum compounds.

Figure 1: Thermal Decomposition of Aluminum Nitrate Nonahydrate.



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Figure 1: Thermal Decomposition of **Aluminum Nitrate** Nonahydrate.

Experimental Protocols

The following sections detail standardized methodologies for determining the key physicochemical properties of **aluminum nitrate** nonahydrate.

Determination of Melting Point

The melting point of **aluminum nitrate** nonahydrate can be determined using a capillary melting point apparatus.

Methodology:

- A small, finely powdered sample of **aluminum nitrate** nonahydrate is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.

Determination of Density

The density of **aluminum nitrate** nonahydrate crystals can be determined using the liquid displacement method.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Methodology:

- The mass of a dry pycnometer (a flask of known volume) is accurately measured.
- The pycnometer is filled with a non-reactive liquid of known density (e.g., toluene) in which **aluminum nitrate** is insoluble, and the total mass is measured.
- The pycnometer is emptied and dried, and a known mass of **aluminum nitrate** nonahydrate crystals is added.
- The non-reactive liquid is added to the pycnometer containing the crystals until it is full, and the total mass is measured.
- The density of the **aluminum nitrate** nonahydrate is calculated using the formula: $\rho = (m_{\text{sample}} * \rho_{\text{liquid}}) / (m_{\text{pycnometer+liquid}} - m_{\text{pycnometer+sample+liquid}} + m_{\text{sample}})$

Determination of Solubility in Water

The solubility of **aluminum nitrate** nonahydrate in water can be determined by preparing a saturated solution at a specific temperature and measuring the concentration of the dissolved salt.[\[19\]](#)[\[20\]](#)

Methodology:

- An excess amount of **aluminum nitrate** nonahydrate is added to a known volume of deionized water in a temperature-controlled water bath.
- The solution is stirred for a sufficient time to ensure equilibrium is reached and a saturated solution is formed.
- A known volume of the clear, saturated supernatant is carefully withdrawn using a pipette.

- The withdrawn sample is weighed, and then the water is evaporated by heating in an oven until a constant weight of the dry salt is obtained.
- The solubility is calculated as the mass of the dissolved salt per 100 mL of water.

Determination of pH of Aqueous Solution

The pH of an aqueous solution of **aluminum nitrate** nonahydrate is determined using a calibrated pH meter.[21][22][23]

Methodology:

- A solution of a specific concentration (e.g., 50 g/L) is prepared by dissolving a known mass of **aluminum nitrate** nonahydrate in a known volume of deionized water.
- The pH meter is calibrated using standard buffer solutions of known pH (e.g., pH 4, 7, and 10).
- The calibrated pH electrode is rinsed with deionized water and then immersed in the prepared **aluminum nitrate** nonahydrate solution.
- The pH reading is allowed to stabilize before being recorded. The hydrolysis of the Al^{3+} ion in water results in an acidic solution.[12]

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- To cite this document: BenchChem. [Physicochemical Properties of Aluminum Nitrate Nonahydrate: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085435#physicochemical-properties-of-aluminum-nitrate-nonahydrate]

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